

2-(Methanesulfonylmethyl)pyrrolidine: Technical Guide & Application Profile

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Compound of Interest

Compound Name:	2-(Methanesulfonylmethyl)pyrrolidine
Cat. No.:	B11720240

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Chemical Identity & Core Properties

2-(Methanesulfonylmethyl)pyrrolidine is a chiral pyrrolidine derivative featuring a polar methyl sulfone side chain at the C2 position. It serves as a critical pharmacophore in drug discovery, functioning as a metabolically stable proline mimic and a bioisostere for amide or ester functionalities.

Property	Data / Description
IUPAC Name	2-(Methanesulfonylmethyl)pyrrolidine
CAS Number	290328-58-4 (for (2R)-enantiomer)
Molecular Formula	C ₆ H ₁₃ NO ₂ S
Molecular Weight	163.24 g/mol
Physical State	Viscous colorless oil or low-melting waxy solid (hygroscopic)
Solubility	Highly soluble in polar organic solvents (DMSO, MeOH, DCM, DMF); moderate water solubility. [1]
pKa (Calculated)	~9.5 (Pyrrolidine nitrogen)
Boiling Point	Predicted ~320–330 °C (Decomposes before boiling at atm. pressure)
Chirality	Available as (2S) (from L-Proline) or (2R) (from D-Proline). The (2S) isomer is more common in peptidomimetics.

Synthetic Methodology

The synthesis of **2-(methanesulfonylmethyl)pyrrolidine** is a multi-step process typically initiating from the chiral pool (L-Proline or D-Proline). This ensures high enantiomeric purity, which is essential for medicinal chemistry applications.

2.1 Retrosynthetic Analysis

The most robust route involves the reduction of the carboxylic acid to an alcohol (Prolinol), activation of the alcohol, nucleophilic displacement with a sulfur source, and final oxidation.

2.2 Step-by-Step Experimental Protocol

Note: The following protocol describes the synthesis of the (2S)-enantiomer starting from L-Proline.

Step 1: Reduction to (S)-Prolinol

- Reagents: L-Proline, Lithium Aluminum Hydride (LiAlH_4), THF.
- Procedure: L-Proline (1.0 eq) is added portion-wise to a suspension of LiAlH_4 (2.5 eq) in anhydrous THF at 0 °C. The mixture is refluxed for 4 hours. After cooling, the reaction is quenched via the Fieser method (H_2O , 15% NaOH, H_2O). The precipitate is filtered, and the filtrate is concentrated to yield (S)-Prolinol as a colorless oil.
- Yield: >90%

Step 2: Nitrogen Protection (Boc-Protection)

- Reagents: (S)-Prolinol, Di-tert-butyl dicarbonate (Boc_2O), NaOH, Dioxane/Water.
- Procedure: (S)-Prolinol is dissolved in dioxane/water (1:1). NaOH (1.1 eq) and Boc_2O (1.1 eq) are added. Stir at RT for 12 hours. Extract with EtOAc, wash with brine, and concentrate.
- Rationale: Protection of the secondary amine is mandatory to prevent N-alkylation or oxidation in subsequent steps.

Step 3: Activation of the Alcohol (Mesylation)

- Reagents: N-Boc-Prolinol, Methanesulfonyl chloride (MsCl), Triethylamine (Et_3N), DCM.
- Procedure: To a solution of N-Boc-Prolinol in DCM at 0 °C, add Et_3N (1.5 eq) followed by dropwise addition of MsCl (1.2 eq). Stir for 2 hours. Wash with NaHCO_3 and brine.
- Intermediate: tert-butyl 2-((methylsulfonyloxy)methyl)pyrrolidine-1-carboxylate.

Step 4: Nucleophilic Displacement (Thiolation)

- Reagents: Sodium methanethiolate (NaSMe) or Sodium thiomethoxide, DMF.
- Procedure: The mesylate intermediate is dissolved in DMF. NaSMe (2.0 eq) is added, and the mixture is heated to 60–80 °C for 4–6 hours. The mesylate group is displaced by the thiomethyl anion.

- Intermediate: tert-butyl 2-(methylthiomethyl)pyrrolidine-1-carboxylate.

Step 5: Oxidation to Sulfone

- Reagents: m-Chloroperbenzoic acid (m-CPBA) or Oxone®, DCM.
- Procedure: The sulfide is dissolved in DCM. m-CPBA (2.2 eq) is added at 0 °C. The reaction is stirred until TLC indicates complete conversion to the sulfone (usually 2–4 hours). Quench with Na₂S₂O₃ to remove excess oxidant.

Step 6: Deprotection (Final Product)

- Reagents: Trifluoroacetic acid (TFA) in DCM or HCl in Dioxane.
- Procedure: The N-Boc sulfone is treated with 4M HCl in dioxane for 1 hour. The solvent is removed in vacuo to yield the hydrochloride salt of **2-(methanesulfonylmethyl)pyrrolidine**.

Medicinal Chemistry Applications

This moiety is a "privileged scaffold" in neuropharmacology and enzyme inhibition.

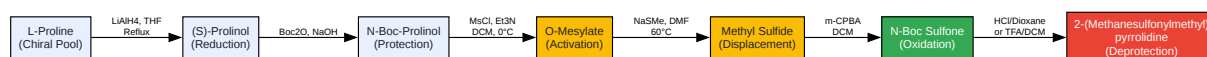
3.1 Pharmacophore Logic

- Carbonyl Bioisostere: The sulfone group (S(=O)2) mimics the geometry and polarity of a carbonyl group (C=O) but is resistant to nucleophilic attack and enzymatic hydrolysis.
- Hydrogen Bonding: The sulfone oxygens serve as strong hydrogen bond acceptors (HBA), interacting with residues like Serine or Threonine in receptor binding pockets.
- Metabolic Stability: Unlike esters or amides, the sulfone linkage is not susceptible to esterases or amidases, prolonging the half-life ($t_{1/2}$) of the drug candidate.

3.2 Key Therapeutic Areas

- **NK1/NK3 Antagonists (Schizophrenia):** The 2-methanesulfonylmethyl pyrrolidine fragment appears in dual NK1/NK3 receptor antagonists. The basic nitrogen interacts with a conserved Aspartate residue, while the sulfone interacts with polar pockets in the transmembrane domain.
- **Cysteine Protease Inhibitors:** Used to target Cathepsin K or S. The pyrrolidine ring provides a rigid scaffold to direct the "warhead" (sulfone) into the active site.
- **11 β -HSD1 Inhibitors:** Metabolic disease targets where the sulfone improves solubility and selectivity over 11 β -HSD2.

Visualization: Synthesis & Logic



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Caption: Step-wise synthesis of **2-(methanesulfonylmethyl)pyrrolidine** from L-Proline, highlighting key intermediates.

Handling & Safety

- **Hazards:** The free amine is an irritant and potentially corrosive to eyes and skin (H314). The hydrochloride salt is safer to handle but is hygroscopic.[2]
- **Storage:** Store under inert atmosphere (Argon/Nitrogen) at 2–8 °C.
- **Stability:** The sulfone group is thermally stable, but the pyrrolidine ring is susceptible to oxidation if left as a free base in air for prolonged periods.

References

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